

In-Depth Technical Guide: Structural Elucidation of Ethylene Terephthalate Cyclic Dimer-d8

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Compound of Interest

Compound Name: *Ethylene Terephthalate Cyclic Dimer-d8*
Cat. No.: *B15622664*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structural elucidation of **Ethylene Terephthalate Cyclic Dimer-d8**. It includes key analytical data, detailed experimental protocols, and a proposed synthetic pathway. This document is intended to serve as a valuable resource for researchers and scientists involved in the characterization of polymer-related compounds and for professionals in drug development where understanding impurities and related substances is critical.

Introduction

Ethylene Terephthalate Cyclic Dimer-d8 is the deuterated form of a common cyclic oligomer found in polyethylene terephthalate (PET) plastics. The non-deuterated version is an impurity that can migrate from packaging materials into consumer products. The deuterated analogue serves as an invaluable internal standard for the accurate quantification of its non-deuterated counterpart in various matrices. A thorough structural characterization is paramount to ensure its identity, purity, and suitability for use as a reference material. This guide details the analytical techniques employed for its structural confirmation.

Physicochemical Properties

The fundamental physicochemical properties of **Ethylene Terephthalate Cyclic Dimer-d8** have been determined and are summarized below.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₈ D ₈ O ₈	[1]
Molecular Weight	392.39 g/mol	[1]
Appearance	Off-White to Pale Yellow Waxy Solid to Solid	[1]
Solubility	Slightly soluble in Chloroform and Ethyl Acetate	[1]
Purity (HPLC)	>95%	[2]
Storage Temperature	-20°C	[2]

Spectroscopic and Chromatographic Data

The structural integrity of **Ethylene Terephthalate Cyclic Dimer-d8** is confirmed through a combination of spectroscopic and chromatographic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

While the specific spectrum for the d8 variant is noted as conforming to the structure on its certificate of analysis, a detailed interpretation can be inferred from the known spectra of the non-deuterated analogue and the principles of isotopic labeling.[1] The deuteration occurs on the ethylene glycol units.

Expected ¹H NMR Spectral Data: In a deuterated solvent such as chloroform-d, the ¹H NMR spectrum of the non-deuterated cyclic dimer exhibits a singlet for the aromatic protons of the terephthalate ring and a triplet for the methylene protons of the ethylene glycol units.[3][4][5] For the d8 variant, the signals corresponding to the ethylene glycol protons would be absent or significantly diminished, leaving primarily the singlet for the aromatic protons.

Expected ^{13}C NMR Spectral Data: The ^{13}C NMR spectrum of the non-deuterated cyclic dimer shows distinct signals for the carbonyl carbons, the aromatic carbons, and the aliphatic carbons of the ethylene glycol units.[4] For the d8 variant, the signals for the deuterated carbons of the ethylene glycol units would exhibit splitting due to C-D coupling and would have a lower intensity.

^1H NMR (Non-deuterated)	Chemical Shift (ppm)
Aromatic Protons	~8.1 (singlet)
Methylene Protons	~4.7 (triplet)

^{13}C NMR (Non-deuterated)	Expected Chemical Shift Range (ppm)
Carbonyl Carbon	160-170
Aromatic Carbons	125-140
Methylene Carbons	60-70

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight and isotopic purity of the deuterated compound. The certificate of analysis for **Ethylene Terephthalate Cyclic Dimer-d8** confirms that the mass spectrum aligns with the expected structure.[1]

High-Resolution Mass Spectrometry (HRMS): HRMS provides the accurate mass of the molecule, which can be used to confirm its elemental composition. For $\text{C}_{20}\text{H}_8\text{D}_8\text{O}_8$, the expected monoisotopic mass would be approximately 392.13 g/mol .

Isotopic Purity: The isotopic distribution from mass spectrometry is crucial for a deuterated standard. The certificate of analysis for a commercially available standard indicates an isotopic purity of 97.6%, with the following distribution:[1]

Isotopic Species	Normalized Intensity (%)
d0	0.30
d1	0.54
d2	0.09
d3	0.18
d4	0.14
d5	0.40
d6	0.09
d7	9.34
d8	88.92

Fragmentation Pattern: While a specific fragmentation pattern for the d8 dimer is not detailed in the available literature, studies on PET oligomers show common fragment ions.^[6] Expected fragmentation would involve cleavage of the ester bonds.

High-Performance Liquid Chromatography (HPLC)

HPLC is employed to determine the purity of the compound. A commercially available standard of **Ethylene Terephthalate Cyclic Dimer-d8** shows a purity of 100.00% at a wavelength of 243 nm.^[1]

Experimental Protocols

Detailed experimental protocols are essential for the replication and verification of analytical results.

NMR Spectroscopy Protocol

- **Sample Preparation:** Dissolve a few milligrams of the sample in a suitable deuterated solvent (e.g., chloroform-d, trifluoroacetic acid/chloroform-d mixture).
- **Instrumentation:** A high-field NMR spectrometer (e.g., 400 MHz or higher).

- ^1H NMR Parameters:
 - Pulse sequence: Standard single-pulse experiment.
 - Number of scans: 16-64 (or as needed for adequate signal-to-noise).
 - Relaxation delay: 1-5 seconds.
- ^{13}C NMR Parameters:
 - Pulse sequence: Proton-decoupled single-pulse experiment.
 - Number of scans: 1024 or higher.
 - Relaxation delay: 2-5 seconds.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired free induction decay (FID).

Mass Spectrometry Protocol (LC-MS)

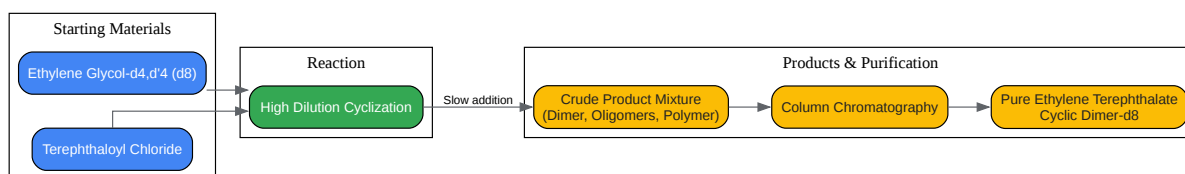
- Chromatography:
 - Column: A C18 reversed-phase column is typically used.
 - Mobile Phase: A gradient of water and acetonitrile or methanol, often with a small amount of formic acid or ammonium formate to improve ionization.
 - Flow Rate: 0.2-0.5 mL/min.
- Mass Spectrometry:
 - Ionization Source: Electrospray ionization (ESI) in positive mode is common for PET oligomers.^[7]
 - Analyzer: A high-resolution mass analyzer such as a Time-of-Flight (TOF) or Orbitrap.
 - Data Acquisition: Acquire data in full scan mode to observe the molecular ion and in tandem MS (MS/MS) mode to study fragmentation patterns.

HPLC Protocol

- Column: C18 reversed-phase column.
- Mobile Phase: Isocratic or gradient elution with a mixture of water and an organic solvent like acetonitrile or methanol.
- Detector: UV detector set to a wavelength where the aromatic rings of the terephthalate moiety absorb (e.g., 243 nm).
- Quantification: Purity is determined by the area percentage of the main peak relative to the total area of all peaks.

Proposed Synthetic Pathway

A specific, detailed synthesis protocol for **Ethylene Terephthalate Cyclic Dimer-d8** is not readily available in the public domain. However, a plausible synthetic route can be proposed based on general methods for synthesizing cyclic esters, such as the one described for a similar polybutylene terephthalate (PBT) cyclic dimer.[8] The synthesis would likely involve the reaction of deuterated ethylene glycol with a terephthalic acid derivative under high dilution conditions to favor cyclization over polymerization.

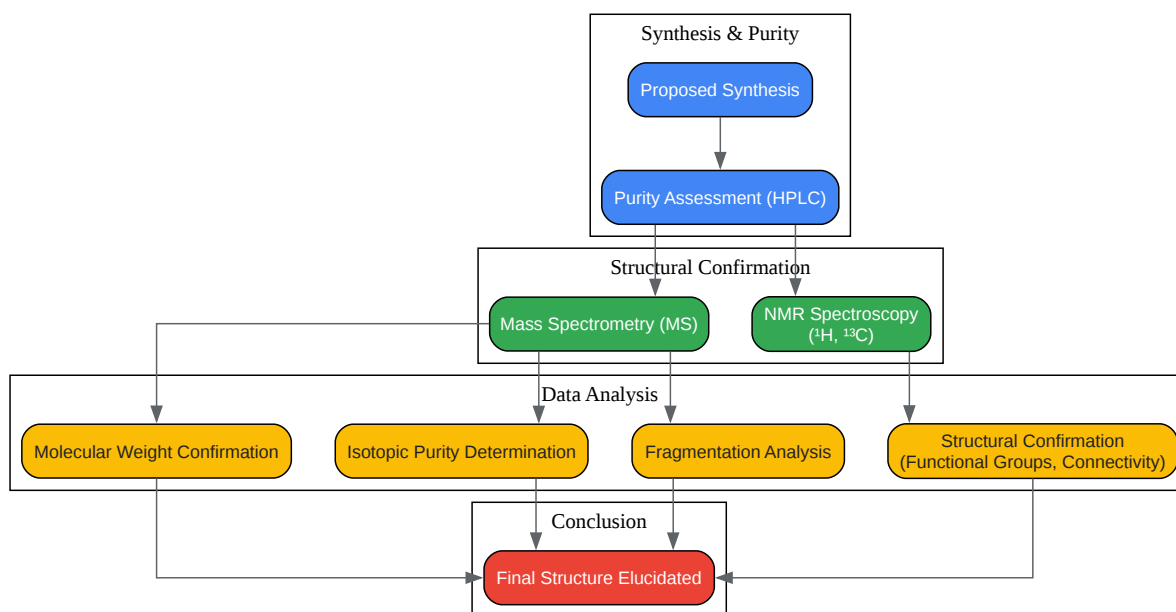


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Caption: Proposed workflow for the synthesis of **Ethylene Terephthalate Cyclic Dimer-d8**.

Structural Elucidation Workflow

The logical flow for the structural elucidation of **Ethylene Terephthalate Cyclic Dimer-d8** is depicted in the following diagram.



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Caption: Logical workflow for the structural elucidation of **Ethylene Terephthalate Cyclic Dimer-d8**.

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